

Essential Safety and Logistical Guide for Handling Linalool Oxide

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Compound of Interest

Compound Name: Linalool oxide

CAS No.: 34995-77-2

Cat. No.: B106663

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate and essential information for the safe handling of **linalool oxide**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Summary of Quantitative Safety Data

For quick reference, the following table summarizes the key quantitative safety data for **linalool oxide**.

Parameter	Value	Reference
Acute Oral Toxicity (LD50, Rat)	1150 - 1750 mg/kg	[1][2]
Acute Dermal Toxicity (LD50, Rabbit)	2500 mg/kg	[2][3]
Flash Point	62.78 - 69 °C (145 - 156.2 °F)	[4][5]

Personal Protective Equipment (PPE)

To mitigate the risks associated with **linalool oxide**, which include skin and serious eye irritation, the following personal protective equipment is mandatory.[6]

- **Eye and Face Protection:** Chemical splash goggles or a face shield must be worn to protect against splashes.[5][6][7]
- **Hand Protection:** Chemical-resistant, impervious gloves are required.[4][6] While specific breakthrough time data for **linalool oxide** is not readily available, nitrile gloves are commonly recommended for splash protection.[1] For prolonged or immersive contact, gloves with higher chemical resistance, such as butyl rubber, should be considered.[8] Always inspect gloves for integrity before use and change them immediately if contaminated.
- **Body Protection:** A flame-resistant laboratory coat should be worn to protect the skin and clothing.[9]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area or a chemical fume hood to avoid the inhalation of vapors.[3][5] In situations where ventilation is inadequate, an approved respirator with an organic vapor cartridge is necessary.[3]

Experimental Protocol: Safe Handling of Linalool Oxide

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring a safe working environment.

1. Preparation:

- Before commencing work, ensure that the Safety Data Sheet (SDS) for **linalool oxide** is readily accessible.[9]
- Verify that a properly functioning chemical fume hood is available.[9]
- Locate the nearest eyewash station and safety shower.
- Assemble all necessary PPE and ensure it is in good condition.

2. Handling:

- Always handle **linalool oxide** within a chemical fume hood to prevent the accumulation of flammable vapors.[3][9]
- Keep the container tightly closed when not in use.[1]
- Ground and bond all containers and receiving equipment to prevent static discharge, as **linalool oxide** is a combustible liquid.
- Avoid contact with skin and eyes.[1][3]
- Do not eat, drink, or smoke in the handling area.[3][6]
- Wash hands thoroughly with soap and water after handling.[3][6]

3. Storage:

- Store **linalool oxide** in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.
- Keep it segregated from incompatible materials such as strong oxidizing agents, acids, and alkalis.[3]

Spill and Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material such as sand or vermiculite.
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[10]
- Clean the spill area thoroughly with soap and water.[4]

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[6][7]

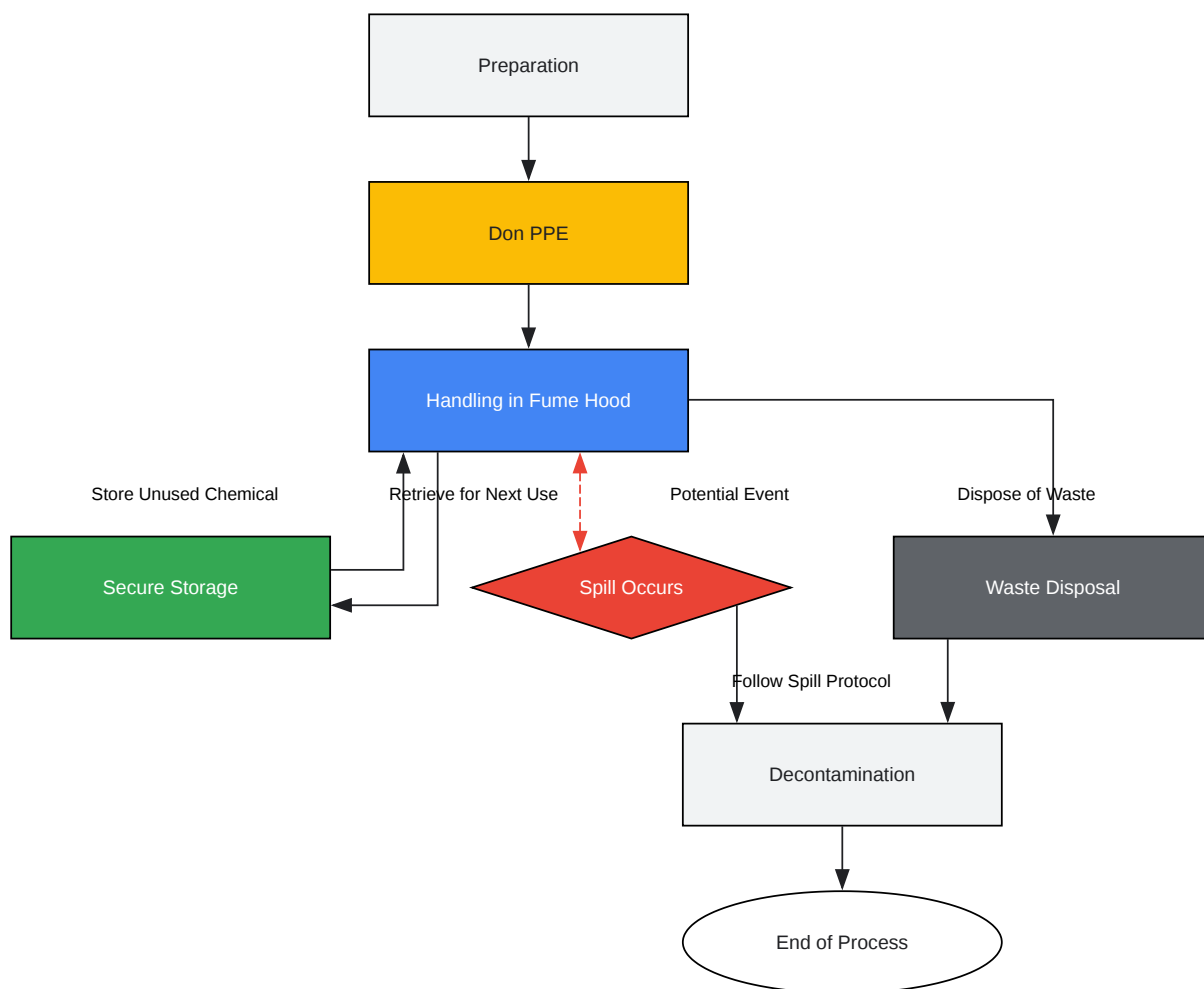
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[3][4] If skin irritation occurs, seek medical advice.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[6][7]

Disposal Plan

All waste containing **linalool oxide** must be treated as hazardous waste.

- Chemical Waste: Collect all **linalool oxide** waste in a clearly labeled, sealed container.
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads, gloves, lab coats) must also be disposed of as hazardous waste.[10]
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations.[3][7] Do not dispose of it down the drain or into the environment.[3]

Linalool Oxide Handling Workflow



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Caption: Workflow for the safe handling of **linalool oxide**.

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